Demethyleneberberine Chloride: A Comparative Analysis of In Vitro and In Vivo Activity

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Compound of Interest

Compound Name: *Demethyleneberberine chloride*

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Demethyleneberberine (DMB) chloride, a primary metabolite of the well-known natural alkaloid berberine, has garnered significant attention for its diverse pharmacological activities. Exhibiting anti-inflammatory, antioxidant, and anti-cancer properties, DMB often demonstrates comparable or even superior potency to its parent compound. This guide provides a comprehensive comparison of the in vitro and in vivo activities of DMB chloride, supported by experimental data and detailed protocols to aid in the design and interpretation of future research.

Data Presentation: Quantitative Insights into DMB's Efficacy

The following tables summarize key quantitative data from preclinical studies, offering a comparative look at DMB's performance in both laboratory and living models.

Table 1: In Vitro Activity of **Demethyleneberberine Chloride**

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Cell Line	Assay Type	Concentration/ IC50	Observed Effect	Reference
RAW264.7 (Murine Macrophages)	Nitric Oxide (NO) Production	10, 20, 40 μM	Inhibition of LPS-induced NO production	[1]
RAW264.7 (Murine Macrophages)	Cytokine Production (TNF-α, IL-6)	10, 20, 40 μM	Inhibition of LPS-induced pro-inflammatory cytokine production	[1]
NSCLC (Non-Small Cell Lung Cancer) Cells	CCK-8 Assay, Colony Formation	Not Specified	Efficient inhibition of cell proliferation and colony formation	[2]
NSCLC (Non-Small Cell Lung Cancer) Cells	Flow Cytometry	Not Specified	Induction of cell cycle arrest and cellular senescence	[2]

Note: Specific IC50 values for **Demethyleneberberine chloride** in many cell lines are not readily available in the cited literature. The data often refers to effective concentrations that produce a significant biological response.

Table 2: In Vivo Activity of **Demethyleneberberine Chloride**

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Animal Model	Disease/Condition	Dosing Regimen	Key Findings	Reference
DSS-induced Colitis (Mice)	Inflammatory Bowel Disease	150 and 300 mg/kg, oral administration	Alleviation of weight loss, reduced myeloperoxidase (MPO) activity, decreased pro-inflammatory cytokines (TNF-α, IL-6)	[1]
TNBS-induced Colitis (Rats)	Inflammatory Bowel Disease	Not Specified	Alleviation of colitis and suppression of TLR4 signaling	[3][4]
NSCLC Xenograft (Mice)	Non-Small Cell Lung Cancer	Not Specified	Efficient inhibition of tumor xenograft growth	[2]

Table 3: Comparative Pharmacokinetic Parameters of Demethyleneberberine in Rodents (Oral Administration)

Parameter	Species	Dose	Tmax (h)	Bioavailability (%)	Reference
Demethyleneberberine	Rat	20 mg/kg	~0.083	5.94	Not Specified
Demethyleneberberine	Mouse	40 mg/kg	~0.083	4.47	Not Specified

Tmax: Time to reach maximum plasma concentration.

Correlation of In Vitro and In Vivo Findings

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A direct quantitative correlation between in vitro IC50 values and in vivo efficacy for DMB is not extensively documented in the current literature. However, a strong qualitative correlation is evident.

For instance, in the context of inflammation, the concentrations of DMB (10-40 µM) that effectively inhibit the pro-inflammatory NF-κB pathway and cytokine production in RAW264.7 macrophage cells in vitro translate to the significant anti-inflammatory effects observed in mouse models of colitis at oral doses of 150-300 mg/kg.[1] This suggests that the molecular mechanisms observed in cell culture are relevant to the therapeutic outcomes in a whole-organism setting.

Similarly, the potent anti-proliferative and senescence-inducing effects of DMB on non-small cell lung cancer (NSCLC) cells in vitro are mirrored by the compound's ability to inhibit tumor growth in NSCLC xenograft models in vivo.[2] While specific dose-response relationships linking the two are yet to be fully elucidated, the consistent anti-cancer activity across both experimental systems underscores the therapeutic potential of DMB.

Key Signaling Pathways Modulated by Demethyleneberberine

DMB exerts its biological effects through the modulation of several critical intracellular signaling pathways.

NF-κB Signaling Pathway

In inflammatory conditions, DMB has been shown to inhibit the activation of the NF-κB pathway.[1] This is a crucial mechanism as NF-κB is a key transcriptional regulator of pro-inflammatory genes, including cytokines and chemokines.

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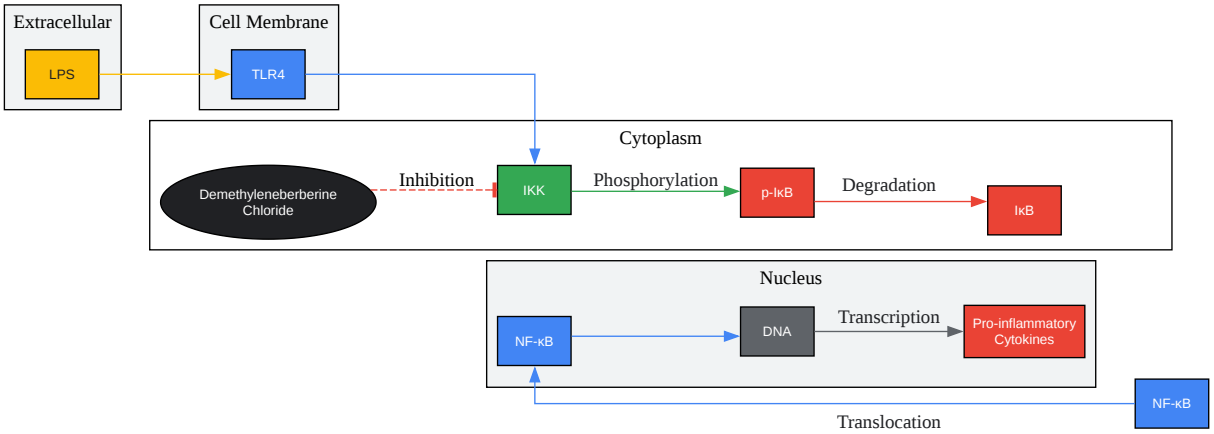

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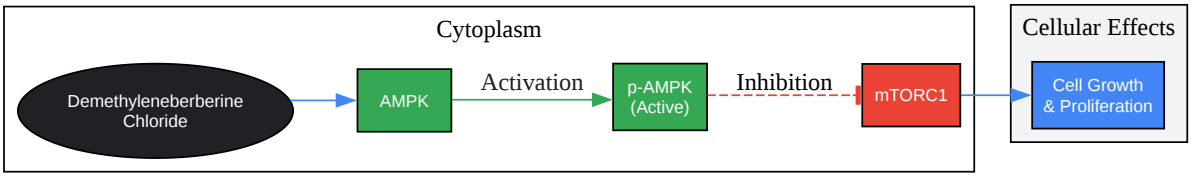
Caption: Demethyleneberberine's inhibition of the NF-κB pathway.

AMPK Signaling Pathway

DMB is also known to activate the AMP-activated protein kinase (AMPK) pathway, a central regulator of cellular energy homeostasis. Activation of AMPK can lead to the inhibition of anabolic pathways and the promotion of catabolic processes, which is relevant to DMB's effects on cancer cell metabolism.



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Caption: Demethyleneberberine's activation of the AMPK pathway.

Experimental Protocols

Detailed methodologies are crucial for the replication and extension of research findings. Below are representative protocols for key experiments cited in the literature.

In Vitro Cell Viability Assay (CCK-8)

This assay is used to assess the effect of DMB on the proliferation and viability of cell lines.

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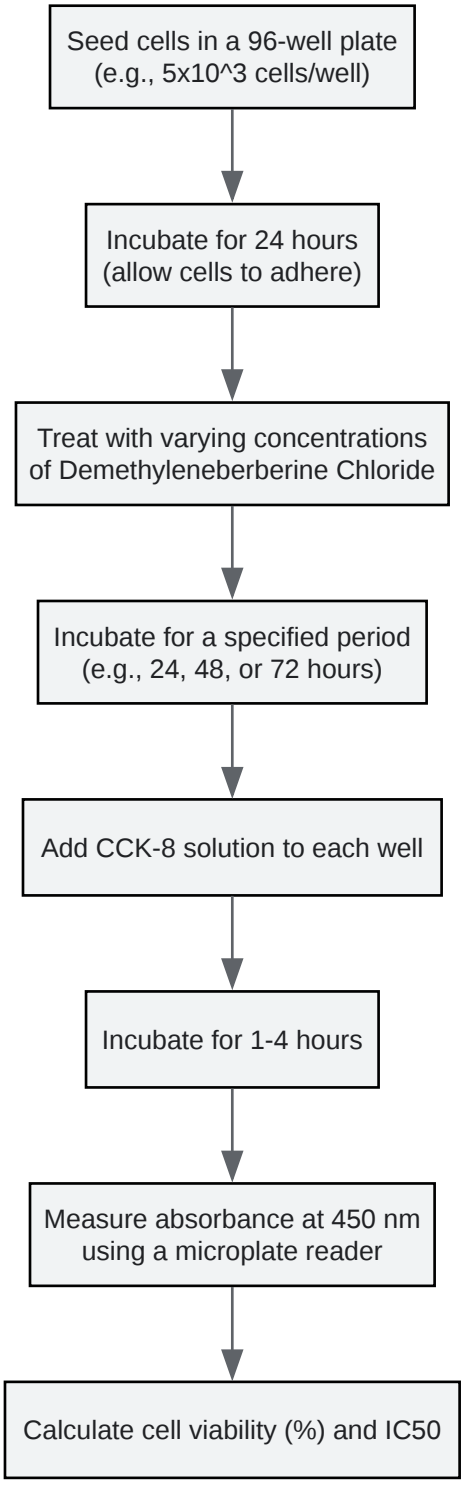

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Caption: Experimental workflow for a CCK-8 cell viability assay.

Protocol Details:

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- Cell Seeding: Plate cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete culture medium.
- Incubation: Allow cells to adhere by incubating for 24 hours at 37°C in a humidified atmosphere with 5% CO2.
- Treatment: Prepare serial dilutions of DMB chloride in culture medium. Replace the existing medium with 100 µL of the DMB-containing medium. Include vehicle-treated controls.
- Incubation: Incubate the plates for the desired time period (e.g., 24, 48, or 72 hours).
- Reagent Addition: Add 10 µL of Cell Counting Kit-8 (CCK-8) solution to each well.
- Final Incubation: Incubate the plate for 1-4 hours at 37°C.
- Measurement: Measure the absorbance at 450 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value using appropriate software.

In Vivo DSS-Induced Colitis Model

This model is used to evaluate the anti-inflammatory effects of DMB in an animal model of inflammatory bowel disease.

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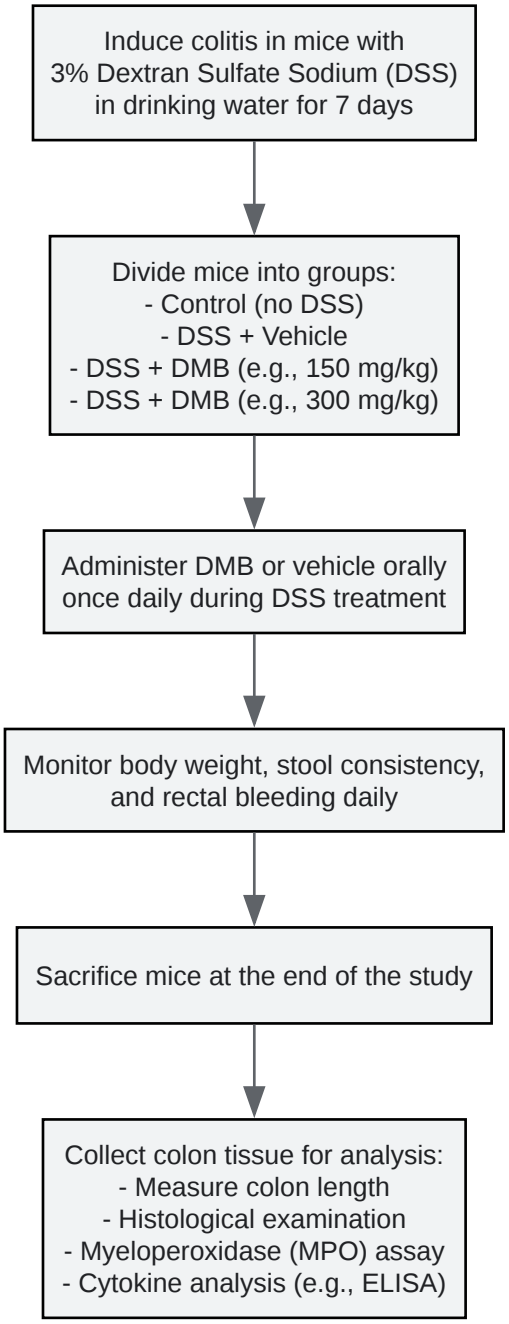

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Caption: Experimental workflow for a DSS-induced colitis model.

Protocol Details:

- Induction of Colitis: Administer 3% (w/v) Dextran Sulfate Sodium (DSS) in the drinking water of mice for a period of 7 days to induce acute colitis.

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- Animal Grouping: Randomly divide the mice into different treatment groups: a healthy control group, a DSS-treated group receiving a vehicle, and DSS-treated groups receiving different doses of DMB chloride (e.g., 150 and 300 mg/kg).
- Drug Administration: Administer DMB chloride or the vehicle orally to the respective groups once daily throughout the DSS treatment period.
- Monitoring: Monitor the mice daily for clinical signs of colitis, including weight loss, stool consistency, and the presence of blood in the stool.
- Tissue Collection: At the end of the experimental period, euthanize the mice and carefully excise the colon.
- Analysis: Measure the length of the colon. Process sections of the colon for histological analysis to assess tissue damage. Homogenize portions of the colon to measure myeloperoxidase (MPO) activity as an indicator of neutrophil infiltration and to quantify the levels of pro-inflammatory cytokines such as TNF-α and IL-6.[1]

Conclusion

Demethyleneberberine chloride demonstrates significant and consistent biological activity both in vitro and in vivo. Its ability to modulate key signaling pathways, such as NF-κB and AMPK, translates from cellular models to efficacy in animal models of inflammation and cancer. While a more direct quantitative correlation between in vitro potency and in vivo efficacy requires further investigation, the existing data strongly supports the continued development of DMB as a potential therapeutic agent. The provided experimental protocols offer a foundation for researchers to further explore the promising pharmacological profile of this natural compound.

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References

- 1. Demethyleneberberine alleviates inflammatory bowel disease in mice through regulating NF-κB signaling and T-helper cell homeostasis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Demethyleneberberine induces cell cycle arrest and cellular senescence of NSCLC cells via c-Myc/HIF-1α pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Demethyleneberberine alleviated the inflammatory response by targeting MD-2 to inhibit the TLR4 signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Frontiers | Demethyleneberberine alleviated the inflammatory response by targeting MD-2 to inhibit the TLR4 signaling [frontiersin.org]
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